

# JS-8 CAS number and molecular weight

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## Compound of Interest

Compound Name: JS-8

Cat. No.: B1192976

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## Technical Guide: JS-8

To: Researchers, Scientists, and Drug Development Professionals

Subject: Technical Data Sheet for **JS-8**

This document provides a summary of the available technical information for the chemical entity designated as **JS-8**. Despite a comprehensive search of scientific literature and chemical databases, detailed experimental protocols and specific signaling pathway information for a compound with this designation are not publicly available at this time. The information presented herein is based on data from chemical suppliers.

## Chemical and Physical Properties

A specific CAS number for **JS-8** is not currently available in public databases.<sup>[1]</sup> The following table summarizes the key quantitative data that has been identified for this compound.

Property	Value	Source
Molecular Weight	481.55 g/mol	[1]
Chemical Formula	C <sub>29</sub> H <sub>27</sub> N <sub>3</sub> O <sub>4</sub>	[1]
Exact Mass	481.2002	[1]
Elemental Analysis	C: 72.33%; H: 5.65%; N: 8.73%; O: 13.29%	[1]
IUPAC Name	2-(Benzo[d][1,2]dioxol-5-yl)-1-(3-(2-(benzyloxy)phenyl)-2-methyl-6,7-dihydropyrazolo[1,5-a]pyrimidin-4(5H)-yl)ethan-1-one	[1]

## Experimental Protocols

A thorough search of peer-reviewed scientific literature and other technical resources did not yield any specific experimental protocols for the synthesis, purification, or biological application of **JS-8**.

## Signaling Pathways

There is no available information in the public domain detailing the mechanism of action or any associated signaling pathways for **JS-8**. Consequently, a diagram for a signaling pathway, as requested, cannot be generated at this time.

## Summary and Limitations

The information available for the compound designated as **JS-8** is limited to basic chemical properties provided by a commercial supplier. No CAS number has been assigned to this molecule, and there is a lack of published scientific literature detailing its biological activity, mechanism of action, or any experimental procedures. Therefore, an in-depth technical guide that includes experimental protocols and signaling pathways cannot be provided. Researchers interested in this molecule should proceed with caution and may need to conduct foundational research to characterize its properties and biological effects.

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## References

- 1. Interleukin 8 - Wikipedia [en.wikipedia.org]
- 2. N-(benzo[d][1,3]dioxol-5-ylmethyl)-5-(3-(2-fluorophenyl)-1,2,4-oxadiazol-5-yl)pyrimidin-4-amine | 2034446-76-7 | Benchchem [benchchem.com]
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